

# Best practices for handling C-Flex tubing

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C-Flex

Cat. No.: B1167309

[Get Quote](#)

## C-Flex® Tubing Technical Support Center

Welcome to the **C-Flex®** Tubing Technical Support Center. This resource is designed to assist researchers, scientists, and drug development professionals in the proper handling and troubleshooting of **C-Flex®** thermoplastic elastomer (TPE) tubing to ensure experimental success and product integrity.

## Troubleshooting Guides

This section provides solutions to common problems encountered during the use of **C-Flex®** tubing in laboratory and manufacturing settings.

### Issue: Leaks at Connection Points

Q1: My **C-Flex®** tubing is leaking at a connection point. What are the common causes and how can I fix it?

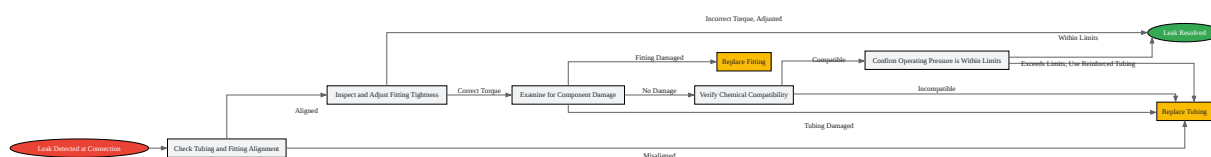
A1: Leaks at connection points are a common issue and can often be resolved by systematically checking the following:

- **Improper Alignment:** Misalignment between the tubing and the fitting is a primary cause of leaks.<sup>[1][2]</sup> Ensure that the tubing is cut cleanly and squarely and is inserted straight into the fitting.
- **Inadequate Tightening:** Both under-tightening and over-tightening can lead to leaks.<sup>[1][3]</sup> Use appropriate tools to tighten fittings to the manufacturer's recommended torque

specifications.[1]

- **Damaged Components:** Inspect both the **C-Flex®** tubing and the fitting for any signs of damage, such as cracks, scratches, or deformities.[2][3] Replace any damaged components.
- **Chemical Incompatibility:** Exposure to incompatible chemicals can cause the tubing to swell, soften, or crack, leading to leaks.[4] Verify the chemical compatibility of your fluid with **C-Flex®** tubing.
- **Pressure Issues:** Exceeding the maximum working pressure of the tubing can cause connections to fail.[4][5] Ensure your system's operating pressure is within the tubing's specified limits. For higher pressure applications, consider using braided or reinforced **C-Flex®** tubing.[6][7]

Troubleshooting Workflow for Leaks:



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for **C-Flex®** tubing connection leaks.

## Issue: Tubing Discoloration or Degradation

Q2: My **C-Flex®** tubing has become discolored or appears degraded. What could be the cause?

A2: Discoloration or degradation of **C-Flex®** tubing can be indicative of several issues:

- **Chemical Attack:** The most common cause is exposure to incompatible chemicals.<sup>[4]</sup> This can manifest as cloudiness, yellowing, or a change in texture. Refer to chemical compatibility charts and perform testing under your specific experimental conditions.
- **Excessive Temperature:** Operating the tubing outside of its recommended temperature range can lead to softening, hardening, or discoloration.<sup>[4]</sup> **C-Flex®** tubing is generally flexible from -45°C to 135°C (-50°F to 275°F).<sup>[6][8]</sup>
- **Sterilization Effects:** While **C-Flex®** is compatible with various sterilization methods, repeated autoclaving can cause deterioration.<sup>[6][9][10]</sup> Gamma irradiation is often the recommended method of sterilization.<sup>[6][9]</sup>
- **UV Exposure:** Prolonged exposure to UV light can cause some polymers to degrade over time. If your application is light-sensitive, consider using opaque **C-Flex®** formulations.<sup>[7][11]</sup>

## FAQs

This section addresses frequently asked questions about the handling and properties of **C-Flex®** tubing.

Q3: What is the recommended method for sterilizing **C-Flex®** tubing?

A3: **C-Flex®** tubing can be sterilized by gamma irradiation, ethylene oxide (ETO), autoclave, or chemicals.<sup>[12][13]</sup> However, radiation is the recommended method for all **C-Flex®** thermoplastic materials, as repeated autoclaving can cause the tubing to deteriorate.<sup>[6][9]</sup> A typical autoclave cycle is a single 30-minute cycle at 121°C.<sup>[6][9]</sup> For gamma irradiation, a dosage of up to 40-50 kGy is generally acceptable.<sup>[9]</sup>

Q4: How do I choose the right **C-Flex®** formulation for my application?

A4: Saint-Gobain offers several **C-Flex®** formulations, with the most common being 072, 082, and 374.

- **C-Flex® 072:** This opaque formulation is designed for superior durability and long life in peristaltic pump applications.[8][14] It is also suitable for light-sensitive applications.[7]
- **C-Flex® 082 and 374:** These are translucent formulations that allow for fluid flow visibility.[6][7] **C-Flex® 374** is a newer, animal-derived component-free (ADCF) formula.[13] It is often considered for general-purpose fluid transfer.[14]

Q5: What is the chemical compatibility of **C-Flex®** tubing?

A5: **C-Flex®** tubing is chemically resistant to concentrated acids and alkalis.[12][13] However, it is generally not recommended for use with alcohols and organic solvents.[11][13] It is crucial to consult a detailed chemical compatibility chart and, for critical applications, to conduct specific testing with the chemicals and conditions of your experiment.[15][16]

Chemical Compatibility Summary Table[11][15][17]

Chemical Class	Compatibility Rating
Acids, Dilute/Weak	A (Excellent)
Acids, Strong/Concentrated	A (Excellent)
Bases, Dilute/Weak	A (Excellent)
Bases, Strong/Concentrated	A (Excellent)
Alcohols	D (Severe Effect - Not Recommended)
Ketones	B (Good)
Organic Solvents	D (Severe Effect - Not Recommended)
Oils	D (Severe Effect - Not Recommended)

Rating Key:

- A: Excellent chemical compatibility.

- B: Good chemical compatibility (minor effect).
- D: Severe effect (not recommended for use).

Q6: What are extractables and leachables, and how can I minimize them when using **C-Flex®** tubing?

A6:

- Extractables are compounds that can be forced out of the tubing material under harsh conditions (e.g., strong solvents, high temperatures).[\[18\]](#)[\[19\]](#)
- Leachables are compounds that migrate from the tubing into the process fluid under normal operating conditions.[\[18\]](#)[\[20\]](#)

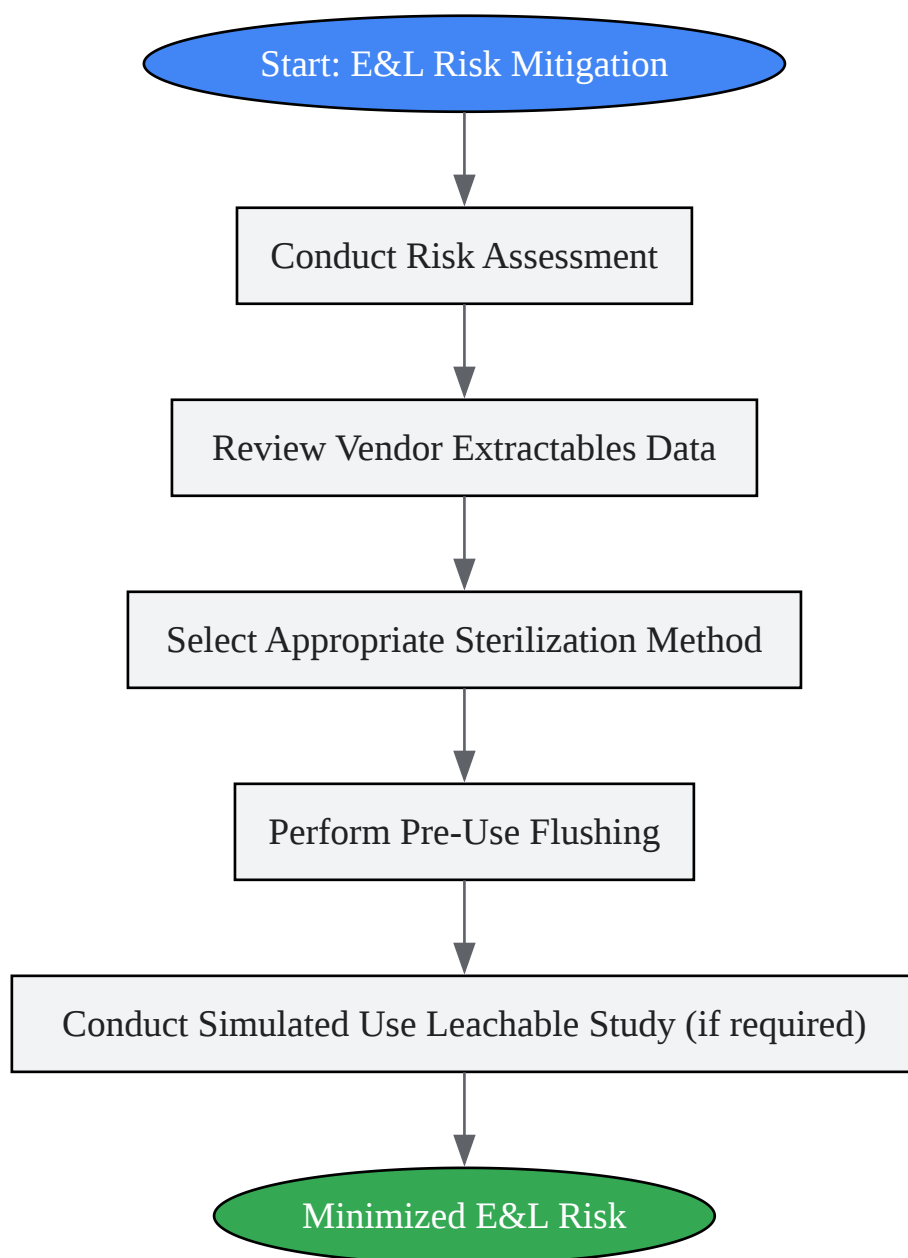
In drug development, it is critical to minimize leachables to ensure product purity and patient safety.[\[18\]](#)[\[20\]](#) **C-Flex®** tubing is manufactured from pharmaceutical-grade thermoplastic elastomer, and validation and extractable profiles are available from the manufacturer to assist in validation.[\[8\]](#)[\[14\]](#)[\[21\]](#)

Best Practices to Minimize Extractables and Leachables:

- Risk Assessment: Conduct a risk assessment to identify high-risk process steps where leaching is more likely to occur, such as those closer to the final drug product.[\[18\]](#)[\[22\]](#)
- Vendor Data: Obtain extractables data from the tubing manufacturer.[\[22\]](#) This data can help in the initial risk assessment.
- Proper Sterilization: Use the recommended sterilization method. Gamma irradiation is often preferred over autoclaving for **C-Flex®** as it can have less impact on the material's properties.[\[6\]](#)[\[9\]](#)
- Flush the Tubing: Before use, flush the tubing with a suitable solvent (e.g., water for injection or a buffer solution) to remove any surface contaminants or potential leachables.
- Simulated Use Studies: For critical applications, conduct simulated use studies where the tubing is exposed to the process fluid under conditions that mimic the actual process. The

resulting fluid can then be analyzed for leachables.[20]

Logical Relationship of E&L Risk Mitigation:



[Click to download full resolution via product page](#)

Caption: Key steps for mitigating extractables and leachables risk.

## Experimental Protocols

## Protocol 1: Peristaltic Pump Tubing Life Experiment

**Objective:** To determine the expected operational lifetime of **C-Flex®** tubing in a peristaltic pump under specific experimental conditions.

### Methodology:

- Setup:
  - Install a pre-cut and sterilized segment of **C-Flex®** tubing (e.g., **C-Flex®** 072) into a 3-roller peristaltic pump head.[\[10\]](#)
  - Connect the tubing to a fluid reservoir and a collection vessel, creating a closed loop if desired.
  - Introduce a back pressure of 10 psi to simulate typical process conditions.[\[10\]](#)
- Operation:
  - Set the pump to operate at a constant speed (e.g., 300 rpm).[\[10\]](#)
  - Run the pump continuously at room temperature.[\[10\]](#)
- Monitoring:
  - Periodically inspect the tubing for signs of wear, such as cracking, discoloration, or loss of elasticity.[\[4\]](#)
  - Monitor the flow rate to detect any significant decrease, which could indicate tubing fatigue.
- Endpoint:
  - The experiment is concluded when the tubing ruptures or when the flow rate drops below a pre-determined acceptable level.
  - Record the total operating time in hours.

## Peristaltic Pump Tubing Life Data[10]

C-Flex® Formulation	Average Hours Until Rupture (at 300 rpm, 10 psi back pressure)
072	> 1000
082	~ 400
374	~ 350

Note: This data is for informational purposes only and actual performance may vary depending on the specific conditions of use.[10]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Tube Connection Leaks: Common Mistakes and Solutions [cntopa.com]
- 2. colliflower.com [colliflower.com]
- 3. dalianyingyu.com [dalianyingyu.com]
- 4. How to Extend the Lifetime of Your Peristaltic Pump Tubing? [blog.darwin-microfluidics.com]
- 5. Bioprocess Tubing: Choosing the Best Fit [pro-analytics.net]
- 6. labfriendcoredataprod.blob.core.windows.net [labfriendcoredataprod.blob.core.windows.net]
- 7. C-Flex® biopharmaceutical tubing is the original patented thermoplastic elastomer tubing [qbd.co.kr]
- 8. thomassci.com [thomassci.com]
- 9. medical.saint-gobain.com [medical.saint-gobain.com]
- 10. aseptic-group.com [aseptic-group.com]



- 11. [sani-techwest.com](https://sani-techwest.com) [[sani-techwest.com](https://sani-techwest.com)]
- 12. C-Flex® - Sani-Tech West [[sani-techwest.com](https://sani-techwest.com)]
- 13. [collyflowtech.se](https://collyflowtech.se) [[collyflowtech.se](https://collyflowtech.se)]
- 14. [biopharm.saint-gobain.com](https://biopharm.saint-gobain.com) [[biopharm.saint-gobain.com](https://biopharm.saint-gobain.com)]
- 15. C-FLEX® – Chemical Compatibility Chart [[blog.darwin-microfluidics.com](https://blog.darwin-microfluidics.com)]
- 16. [ddbiolab.com](https://ddbiolab.com) [[ddbiolab.com](https://ddbiolab.com)]
- 17. [envcoglobal.com](https://envcoglobal.com) [[envcoglobal.com](https://envcoglobal.com)]
- 18. Extractables & Leachables: What's the Difference? How to Deal with It? - Bio-Link [[biolink.com](https://biolink.com)]
- 19. [sartorius.com](https://sartorius.com) [[sartorius.com](https://sartorius.com)]
- 20. Extractables/leachables from plastic tubing used in product manufacturing - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 21. BioLinx [[biolinx.net](https://biolinx.net)]
- 22. [cytivalifesciences.com](https://cytivalifesciences.com) [[cytivalifesciences.com](https://cytivalifesciences.com)]
- To cite this document: BenchChem. [Best practices for handling C-Flex tubing]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1167309#best-practices-for-handling-c-flex-tubing>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)